

The Photophysical Profile of Solvent Yellow 83: A Technical Guide

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Compound of Interest

Compound Name: SOLVENT YELLOW 83

CAS No.: 12239-75-7

Cat. No.: B1172513

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Introduction

Solvent Yellow 83, chemically identified as 2,2'-[(3,3'-dichloro[1,1'-biphenyl]-4,4'-diyl)bis(azo)]bis[N-(4-chloro-2,5-dimethoxyphenyl)-3-oxobutanamide], is a diarylide yellow dye. [1] While extensively utilized as a colorant in various industrial applications under the designation Pigment Yellow 83, its detailed photophysical properties in solution are not widely documented in publicly available literature. [2][3][4] This technical guide provides a summary of the known characteristics of **Solvent Yellow 83** and presents comprehensive, generalized experimental protocols for the determination of its core photophysical parameters. These methodologies are broadly applicable to organic dyes and will enable researchers to characterize **Solvent Yellow 83** or similar compounds in their own laboratory settings.

Core Photophysical Properties of Solvent Yellow 83

Published quantitative data on the photophysical properties of **Solvent Yellow 83** in various solvents is scarce. The available information is primarily qualitative, focusing on its application as a pigment.

Table 1: Summary of Known Properties of **Solvent Yellow 83** (Pigment Yellow 83)

Property	Value/Description	References
Chemical Formula	C ₃₆ H ₃₂ Cl ₄ N ₆ O ₈	[2]
Molar Mass	818.49 g·mol ⁻¹	[2]
Appearance	Yellow solid powder	[2]
Fluorescence	Exhibits fluorescence, absorbing light in the visible spectrum and emitting at a longer wavelength. This is attributed to the conjugated double bond system in its molecular structure.	[2]
Solubility	Low solubility in water.	[3]

Table 2: Key Photophysical Parameters of **Solvent Yellow 83** (To Be Determined)

This table is intended to be populated by the researcher upon experimental investigation.

Parameter	Symbol	Value	Solvent
Molar Extinction Coefficient	ϵ (λ_{max})		
Absorption Maximum	λ_{abs}		
Emission Maximum	λ_{em}		
Stokes Shift	$\Delta\lambda$		
Fluorescence Quantum Yield	Φ_f		
Excited-State Lifetime	τ_f		

Experimental Protocols

The following sections detail the standard methodologies for measuring the key photophysical properties of a fluorescent dye such as **Solvent Yellow 83**.

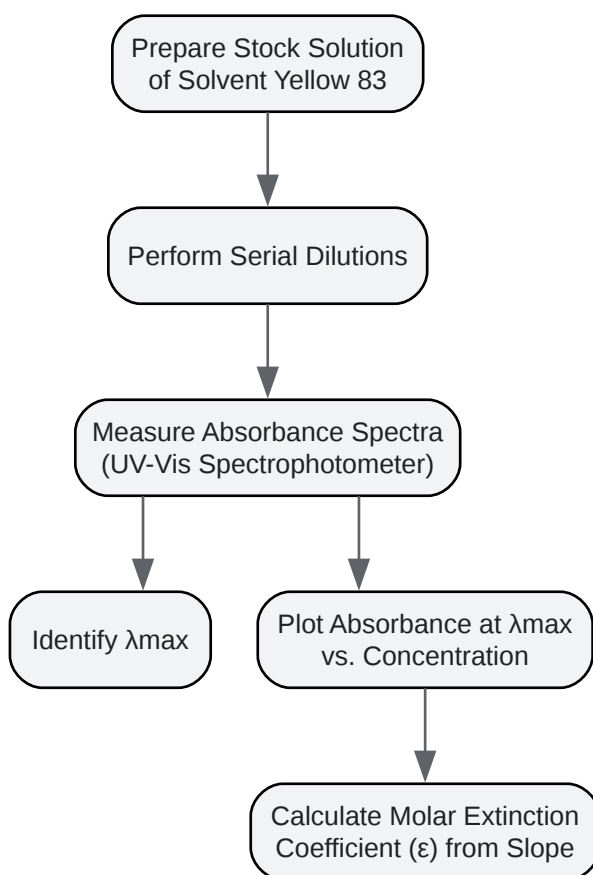
Determination of Molar Extinction Coefficient and Absorption Spectrum

The molar extinction coefficient (ϵ) is a measure of how strongly a chemical species absorbs light at a given wavelength. It is determined by applying the Beer-Lambert law.

Methodology:

- **Preparation of Stock Solution:** Prepare a stock solution of **Solvent Yellow 83** of a known concentration in a spectroscopic-grade solvent.
- **Serial Dilutions:** Prepare a series of dilutions from the stock solution. A typical concentration range would be from 1 μM to 10 μM .
- **Spectrophotometer Measurement:** Using a UV-Vis spectrophotometer, measure the absorbance of each dilution at the wavelength of maximum absorption (λ_{max}). The absorbance values should ideally be kept between 0.1 and 1.0 for optimal accuracy.
- **Data Analysis:** Plot a graph of absorbance versus concentration. The molar extinction coefficient (ϵ) can be calculated from the slope of the resulting linear fit, according to the Beer-Lambert law ($A = \epsilon cl$), where A is absorbance, c is concentration, and l is the path length of the cuvette (typically 1 cm).

Workflow for Molar Extinction Coefficient Determination



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Caption: Workflow for determining the molar extinction coefficient.

Measurement of Fluorescence Emission Spectrum

The fluorescence emission spectrum reveals the wavelengths of light emitted by the fluorophore upon excitation.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of **Solvent Yellow 83** in the desired solvent. The absorbance at the excitation wavelength should be kept below 0.1 to minimize inner filter effects.
- **Spectrofluorometer Setup:**
 - Set the excitation wavelength (λ_{ex}), which is typically the absorption maximum (λ_{max}).

- Set the emission and excitation slit widths to control the spectral resolution and signal intensity.
- Spectrum Acquisition: Scan a range of wavelengths longer than the excitation wavelength to record the fluorescence emission spectrum.
- Data Correction: Correct the raw emission spectrum for the wavelength-dependent sensitivity of the detector and other instrumental artifacts.

Determination of Fluorescence Quantum Yield (Φ_f)

The fluorescence quantum yield is the ratio of photons emitted to photons absorbed. The comparative method, using a well-characterized standard, is most commonly employed.^{[5][6]}

Methodology (Comparative Method):

- Standard Selection: Choose a fluorescence standard with a known quantum yield and with absorption and emission spectra that are in a similar range to **Solvent Yellow 83**.
- Solution Preparation: Prepare a series of dilutions for both the **Solvent Yellow 83** sample and the standard in the same solvent. The absorbance of all solutions at the excitation wavelength should be kept below 0.1.
- Absorbance Measurement: Measure the absorbance of each solution at the chosen excitation wavelength.
- Fluorescence Measurement: Record the corrected fluorescence emission spectrum for each solution, ensuring identical instrument settings (e.g., excitation wavelength, slit widths) for both the sample and the standard.
- Data Analysis:
 - Integrate the area under the corrected emission spectrum for each solution to obtain the integrated fluorescence intensity.
 - Plot the integrated fluorescence intensity versus absorbance for both the sample and the standard.

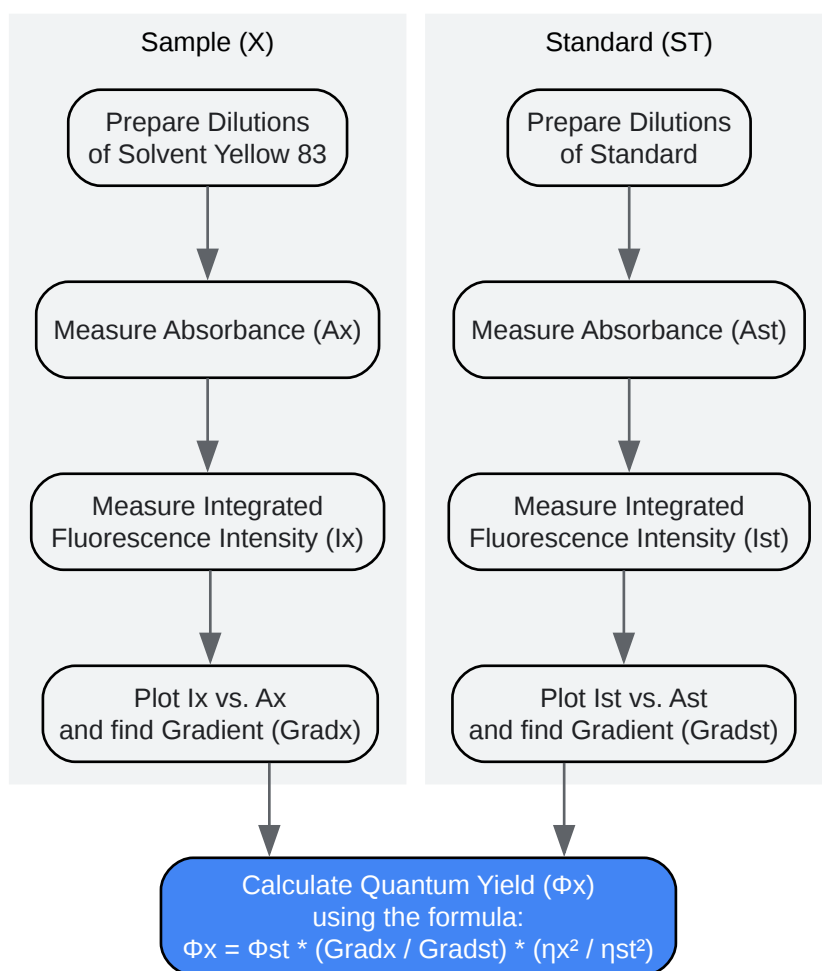
- Determine the gradient (slope) of the linear fit for both plots.
- Quantum Yield Calculation: The quantum yield of the sample (Φ_x) is calculated using the following equation:

$$\Phi_x = \Phi_{st} * (\text{Grad}_x / \text{Grad}_{st}) * (\eta_x^2 / \eta_{st}^2)$$

where:

- Φ_{st} is the quantum yield of the standard.
- Grad_x and Grad_{st} are the gradients for the sample and standard, respectively.
- η_x and η_{st} are the refractive indices of the solvents for the sample and standard (this term is 1 if the same solvent is used).^[5]

Workflow for Relative Quantum Yield Determination



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Caption: Workflow for the comparative method of quantum yield determination.

Measurement of Excited-State Lifetime (τ_f)

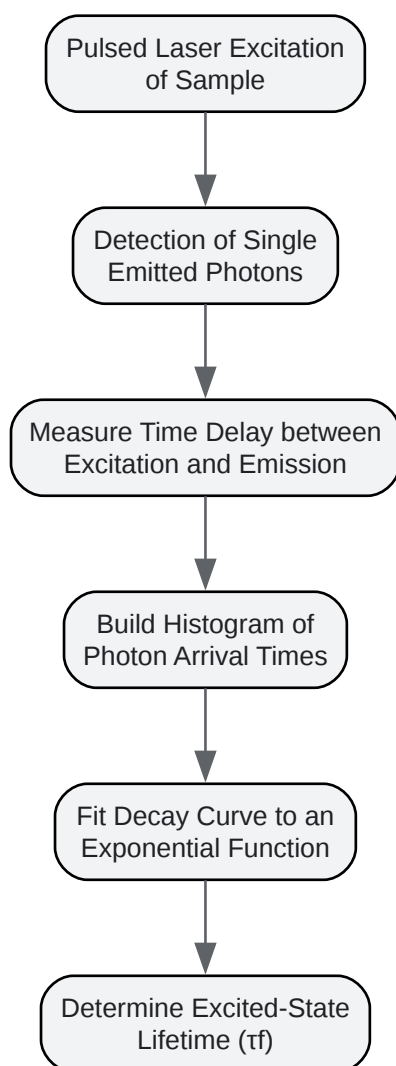
The excited-state lifetime is the average time a molecule spends in the excited state before returning to the ground state. Time-Correlated Single Photon Counting (TCSPC) is a common and accurate technique for this measurement.^[7]

Methodology (Time-Correlated Single Photon Counting):

- Instrumentation: A TCSPC system typically consists of a pulsed light source (e.g., a laser), a sample holder, a fast photodetector (e.g., a single-photon avalanche diode), and timing electronics.^[7]

- Sample Preparation: Prepare a dilute solution of **Solvent Yellow 83**.
- Data Acquisition:
 - The sample is excited with a high-repetition-rate pulsed laser.
 - The detector registers the arrival time of the first photon emitted from the sample after each excitation pulse.
 - The timing electronics measure the time delay between the excitation pulse and the detected photon.
 - This process is repeated for a large number of excitation cycles to build up a histogram of photon arrival times.
- Data Analysis: The resulting histogram represents the fluorescence decay curve. This curve is then fitted to an exponential decay function to determine the excited-state lifetime (τ_f).

Workflow for Excited-State Lifetime Measurement (TCSPC)



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Caption: Workflow for measuring excited-state lifetime using TCSPC.

Conclusion

While specific photophysical data for **Solvent Yellow 83** remains elusive in the current body of scientific literature, its known fluorescent properties suggest it could be a compound of interest for various research applications. The detailed experimental protocols provided in this guide offer a clear pathway for researchers to thoroughly characterize the photophysical properties of **Solvent Yellow 83** and other similar dyes. The systematic application of these methods will enable the generation of valuable data, contributing to a more comprehensive understanding of this compound's behavior in different solvent environments and its potential for use in fluorescence-based assays and imaging.

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